

An In-depth Technical Guide to (Rac)-CPI-098

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Compound of Interest

Compound Name: (Rac)-CPI-098

Cat. No.: B514917

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Detailed experimental protocols and quantitative data for **(Rac)-CPI-098** are primarily detailed in a specific research article that is not publicly available in its entirety. This guide is compiled from accessible information and provides a foundational understanding of the compound.

Core Compound Information

(Rac)-CPI-098 is identified as a racemic mixture of a derivative of N-acyltetrahydrobenzodiazepin-2-one. It has garnered attention for its notable antimicrobial properties.

Chemical Identity:

Property	Value
Molecular Formula	C ₁₀ H ₁₂ N ₂ O
Molecular Weight	176.22 g/mol
CAS Number	3967-01-9

| SMILES | O=C1NC2=CC=CC=C2NC(C)C1 |

Biological Activity

(Rac)-CPI-098 has demonstrated a range of antimicrobial activities, positioning it as a compound of interest for further investigation in the development of new anti-infective agents.

Antibacterial and Antifungal Spectrum

Initial screenings have revealed that **(Rac)-CPI-098** exhibits inhibitory effects against a variety of microorganisms. Its activity profile suggests a potential broad-spectrum application.

Table 1: Antimicrobial Spectrum of **(Rac)-CPI-098**

Organism Type	Species	Activity Level
Fungus	Monascus ruber	Superior
Fungus	Aspergillus fumigatus	Better
Fungus	Aspergillus niger	Good
Fungus	Aspergillus parasiticus	Good
Fungus	Candida albicans	Moderate
Bacteria	Not specified	Antibacterial activity noted

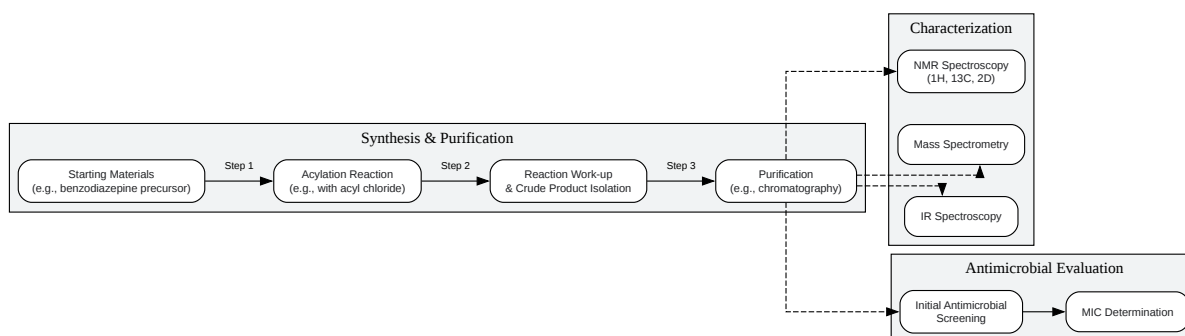
Note: The qualitative descriptions of activity are based on the available literature and comparative analysis within the source study.

Synthesis and Characterization

The synthesis of **(Rac)-CPI-098** is detailed in the primary literature, involving the creation of N-acyltetrahydrobenzodiazepin-2-ones. While the specific, step-by-step protocol is not accessible, the general approach is outlined below.

General Synthetic Approach

The synthesis of the N-acyltetrahydrobenzodiazepin-2-one core likely involves a multi-step process. A generalized workflow for the synthesis and evaluation of such compounds is presented below.



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Caption: Generalized workflow for the synthesis, characterization, and antimicrobial evaluation of novel chemical entities.

Mechanism of Action and Signaling Pathways

The precise mechanism of action for **(Rac)-CPI-098** has not been elucidated in the available literature. Similarly, there is no information regarding specific signaling pathways that are modulated by this compound. Research in this area is required to understand its molecular targets and the basis for its antimicrobial selectivity.

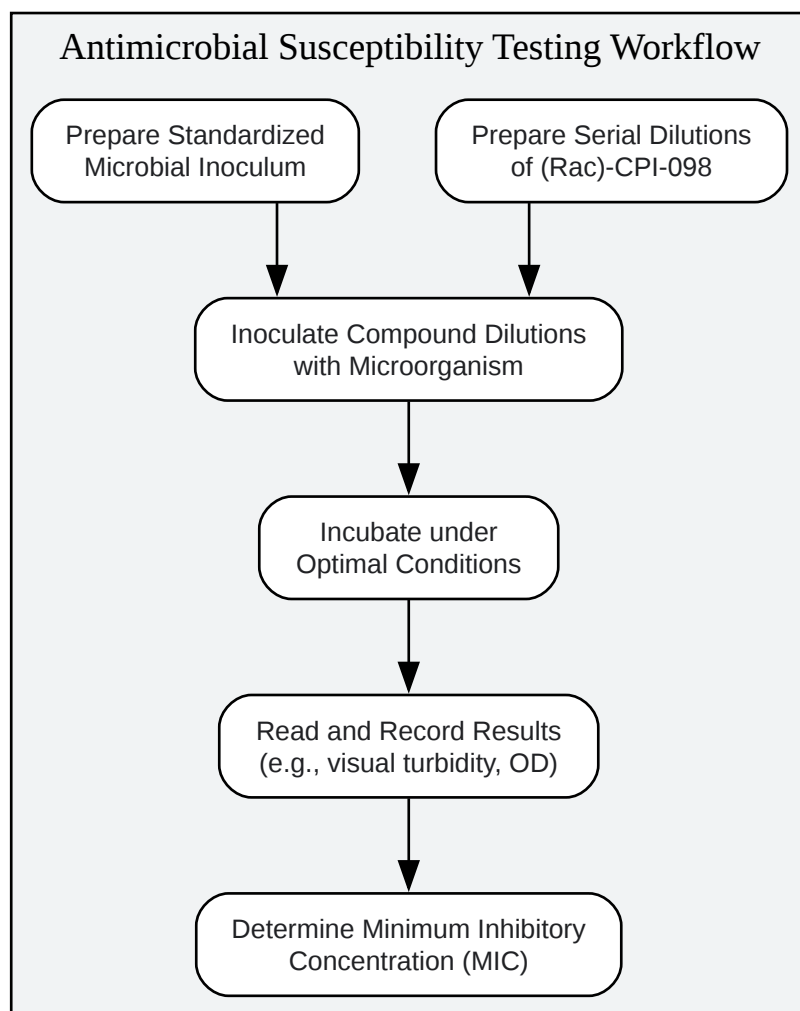
Experimental Protocols

Detailed experimental protocols for the synthesis, characterization, and antimicrobial evaluation of **(Rac)-CPI-098** are contained within the primary reference, which is not publicly accessible. The following provides a general overview of the likely methodologies employed.

General Antimicrobial Susceptibility Testing Protocol (Conceptual)

- **Preparation of Inoculum:** A standardized suspension of the test microorganism is prepared in a suitable broth, with the turbidity adjusted to a McFarland standard.
- **Compound Preparation:** A stock solution of **(Rac)-CPI-098** is prepared in a suitable solvent (e.g., DMSO) and then serially diluted in broth to achieve a range of concentrations.
- **Incubation:** The microbial inoculum is added to each dilution of the compound in a microtiter plate or test tubes. Positive and negative controls are included. The cultures are then incubated under appropriate conditions (temperature, time, atmosphere).
- **Determination of Minimum Inhibitory Concentration (MIC):** The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

The workflow for such an experimental evaluation can be visualized as follows:



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Caption: Conceptual workflow for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial compound.

Future Directions

Further research is necessary to fully characterize the potential of **(Rac)-CPI-098** as a therapeutic agent. Key areas for future investigation include:

- Elucidation of the specific molecular target(s) and mechanism of action.
- Determination of its spectrum of activity against a wider range of clinically relevant pathogens, including resistant strains.

- In vivo efficacy and toxicity studies.
- Structure-activity relationship (SAR) studies to optimize its antimicrobial potency and pharmacological properties.

This document provides a summary of the currently available information on **(Rac)-CPI-098**. As more research becomes publicly accessible, a more detailed and comprehensive technical guide can be developed.

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